

roxindole hydrochloride working solution concentration calculation

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Compound Focus: Roxindole Hydrochloride

CAS No.: 108050-82-4

Cat. No.: S004222

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Chemical Profile and Solubility

The table below summarizes key data for **roxindole hydrochloride** essential for planning your experiments.

Property	Description / Value
CAS Number	108050-82-4 [1] [2] [3]
Molecular Formula	C ₂₃ H ₂₇ ClN ₂ O [2] [3] [4]
Molecular Weight	382.93 g/mol [2] [3] [4]
Purity	≥ 98% to 99.01% (vendor dependent) [1] [2] [3]
Appearance	White to off-white solid powder [2] [3] [4]
Solubility in DMSO	~50 mg/mL (130.57 mM) [2] [3]
Solubility in Water	~1 mg/mL (2.61 mM) [2] [3]
Storage	Desiccate at -20°C, protect from light [2] [3]

Working Solution Preparation

Here are standard protocols for preparing stock and in vivo working solutions.

Stock Solution Calculation and Preparation

A typical high-concentration stock solution (e.g., 50 mg/mL in DMSO) is prepared as follows [2] [3]:

- **Mass of compound:** 50 mg
- **Volume of DMSO:** 1 mL
- **Calculated concentration:** 50 mg/mL or 130.57 mM

You can use this formula to calculate the mass needed for any desired stock concentration: **Mass (mg) = Desired Concentration (mM) × Volume (mL) × Molecular Weight (g/mol)**

For routine use, prepare aliquots and store at -20°C or -80°C. Protect from light and avoid repeated freeze-thaw cycles [2] [3].

In Vivo Formulation Protocols

The following protocols sequentially add co-solvents to prepare a solution suitable for animal studies. All percentages are volumetric [2] [3].

Protocol 1: Aqueous Solution

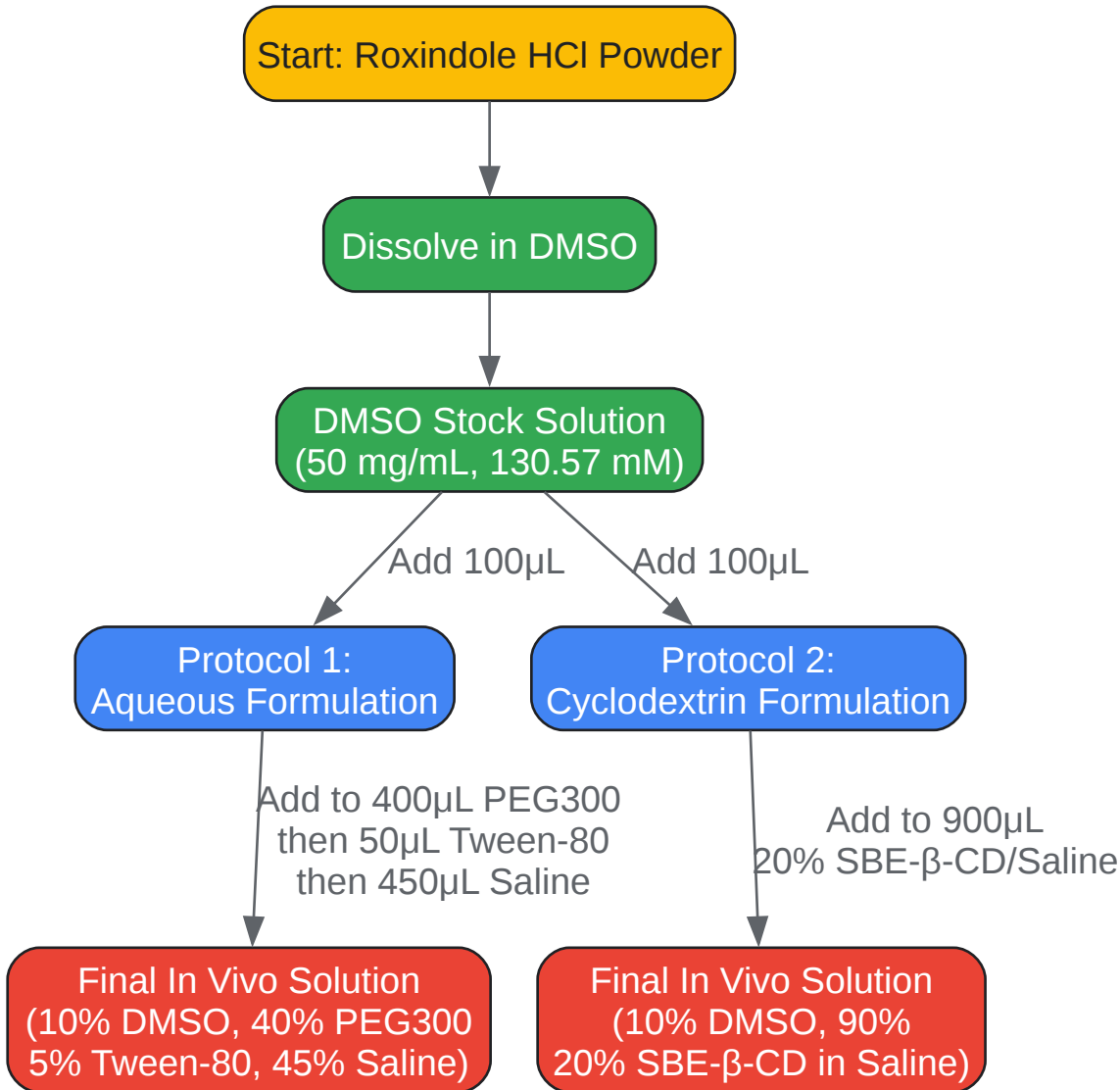
- **Final Composition:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline
- **Preparation:**
 - Add 100 µL of 20.8 mg/mL DMSO stock solution to 400 µL PEG300 and mix evenly.
 - Add 50 µL Tween-80 and mix evenly.
 - Add 450 µL Saline to adjust the volume to 1 mL.
- **Result:** Yields a clear solution of ≥ 2.08 mg/mL (5.43 mM) [2] [3].

Protocol 2: Cyclodextrin-Based Solution

- **Final Composition:** 10% DMSO + 90% (20% SBE-β-CD in Saline)
- **Preparation:**

- Add 100 μL of 20.8 mg/mL DMSO stock solution to 900 μL of 20% SBE- β -CD in Saline and mix evenly.
- **Result:** Yields a clear solution of ≥ 2.08 mg/mL (5.43 mM) [2] [3].

The workflow for preparing these solutions is as follows:



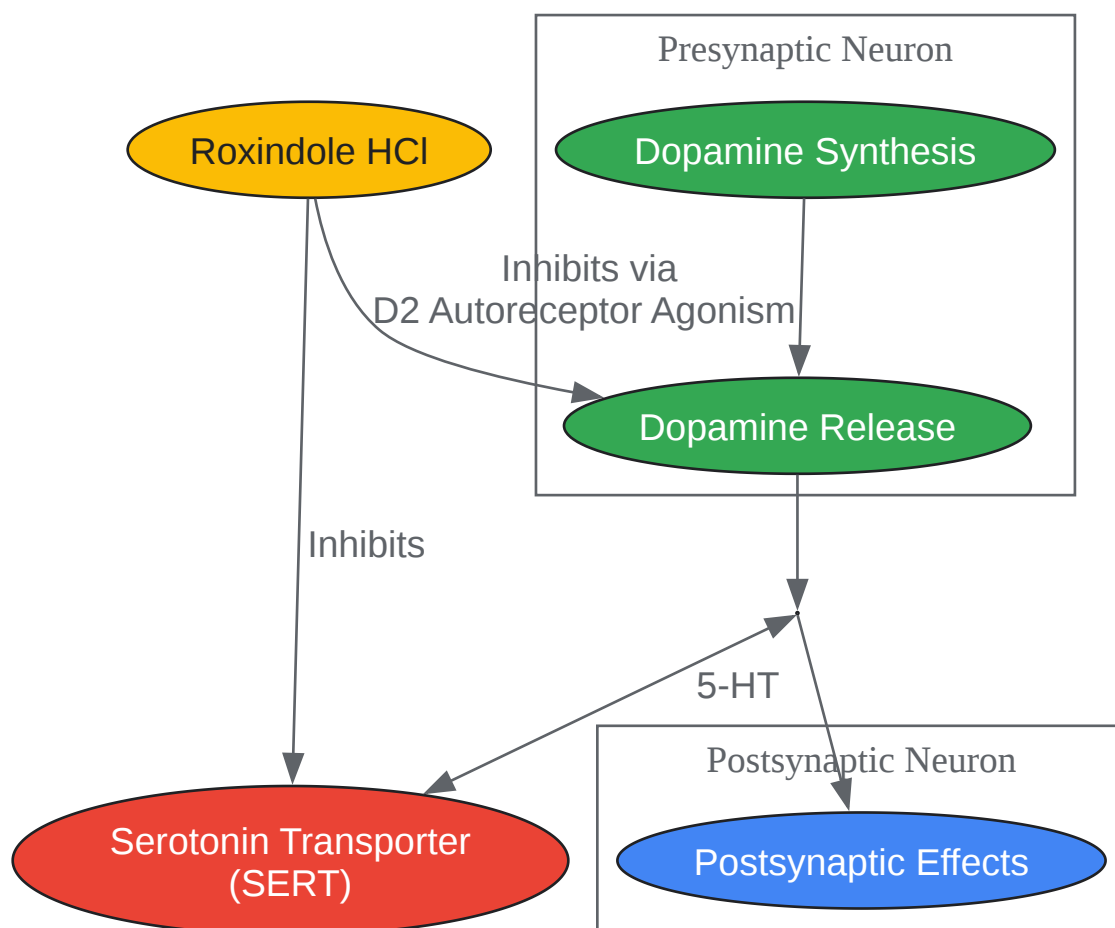
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Mechanism of Action

Roxindole hydrochloride is a multifaceted neuromodulator. Its primary mechanism involves acting as a **potent agonist at dopamine D2-like autoreceptors**, with affinity in the low nanomolar range, which

modulates dopamine release [2] [3] [5]. It also functions as a **5-HT_{1A} receptor agonist** and a **serotonin (5-HT) reuptake inhibitor**, contributing to its proposed antidepressant and anxiolytic effects [2] [5]. These actions underlie its research applications in studying schizophrenia and depression [2] [5].

The following diagram illustrates this multi-target mechanism:



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Key Considerations for Researchers

- **Dosing Information:** In vivo studies report that **roxindole hydrochloride** inhibits apomorphine-induced climbing in mice and stereotyped behavior in rats with ED₅₀ values of 1.4 mg/kg s.c. and 0.65 mg/kg s.c., respectively [2] [3].
- **Commercial Availability:** The compound is available from several chemical suppliers for research purposes in various sizes (e.g., 5 mg, 10 mg, 50 mg) [1] [2] [3]. Prices vary by vendor and quantity.

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References

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